

FTIR characteristic peaks for 3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole

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Compound of Interest

Compound Name: 3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole

CAS No.: 187343-52-8

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Technical Comparison Guide: FTIR Characterization of **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole**

Executive Summary

This guide provides an in-depth technical analysis of the FTIR spectral characteristics of **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole**, a privileged scaffold in medicinal chemistry known for its anti-inflammatory and anticancer potential. Unlike generic spectral lists, this document focuses on comparative validation—specifically distinguishing this compound from its regioisomers (e.g., 4-chlorophenyl analogs) and its synthetic precursors (chalcones).

Key Takeaway: The definitive identification of this specific isomer relies on the unique C-H Out-of-Plane (OOP) bending vibrations of the ortho-substituted ring, which appear distinctively at 735–770 cm^{-1} , contrasting with the $\sim 820 \text{ cm}^{-1}$ band found in para-isomers.

Critical FTIR Signatures & Assignments

The following data establishes the "fingerprint" for **3-(2-Chlorophenyl)-5-phenyl-1H-pyrazole**. These assignments are based on the specific vibrational modes of the pyrazole core and the substitution patterns of the pendant phenyl rings.

Table 1: Diagnostic Peak Assignments

Frequency (cm ⁻¹)	Vibration Mode	Structural Origin	Diagnostic Value
3250 – 3400	v(N-H) Stretch	Pyrazole Ring (1H)	High: Broad band confirms the formation of the pyrazole ring (loss of hydrazine character).
3030 – 3060	v(C-H) Stretch	Aromatic Rings	Medium: Typical aromatic signature; confirms unsaturation.
1590 – 1610	v(C=N) Stretch	Pyrazole Imine	High: Characteristic of the azole core; distinguishes from open-chain precursors.
1450 – 1570	v(C=C) Stretch	Aromatic Skeletal	Medium: Multiple bands indicating the presence of two phenyl rings.
1050 – 1090	v(C-Cl) Stretch	Aryl Chloride	Medium: Often mixed with ring vibrations; indicates halogenation.
735 – 770	γ(C-H) OOP Bend	1,2-Disubstituted Benzene	CRITICAL: Specific to the ortho-chloro substitution. Distinguishes from para (800-850 cm ⁻¹).
690 & 750	γ(C-H) OOP Bend	Monosubstituted Benzene	High: Confirms the presence of the unsubstituted 5-phenyl group.

“

Technical Insight: The N-H stretching band in solid-state (KBr pellet) is often broadened due to intermolecular hydrogen bonding. In dilute solution (e.g., CHCl_3), this band sharpens and shifts to higher wavenumbers ($\sim 3450 \text{ cm}^{-1}$).

Comparative Analysis: Alternatives & Precursors

To ensure scientific integrity, one must validate the product not just by what is present, but by what is absent.

A. Vs. Synthetic Precursor (The Chalcone)

The synthesis typically involves the cyclization of a chalcone intermediate (e.g., 1-(2-chlorophenyl)-3-phenylprop-2-en-1-one) with hydrazine.

- The "Red Flag" Peak: The precursor Chalcone exhibits a strong, sharp Carbonyl (C=O) stretch at $\sim 1650\text{--}1665 \text{ cm}^{-1}$.
- Validation: A pure pyrazole product must show the complete disappearance of this carbonyl peak. If a band at 1660 cm^{-1} persists, the cyclization is incomplete.

B. Vs. Regioisomer (4-Chlorophenyl Analog)

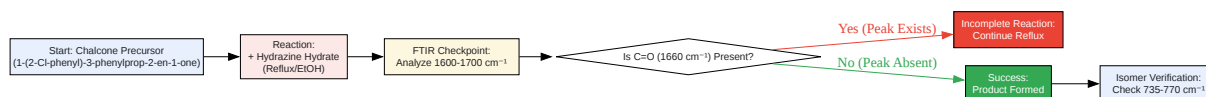
In drug development, distinguishing between ortho (2-Cl) and para (4-Cl) isomers is critical for Structure-Activity Relationship (SAR) studies.

- The "Ortho" Marker: The 2-chlorophenyl ring (1,2-disubstitution) exhibits a strong OOP bending band in the $735\text{--}770 \text{ cm}^{-1}$ region.
- The "Para" Marker: The 4-chlorophenyl ring (1,4-disubstitution) lacks the 750 band and instead shows a strong band at $800\text{--}850 \text{ cm}^{-1}$.
- Conclusion: If your spectrum lacks a strong band near 750 cm^{-1} (excluding the mono-phenyl band) and instead shows a strong peak at 820 cm^{-1} , you likely have the para-isomer.

Visual Logic & Workflows

Diagram 1: Synthesis Monitoring via FTIR

This workflow illustrates how FTIR is used as a "Go/No-Go" gate during synthesis.

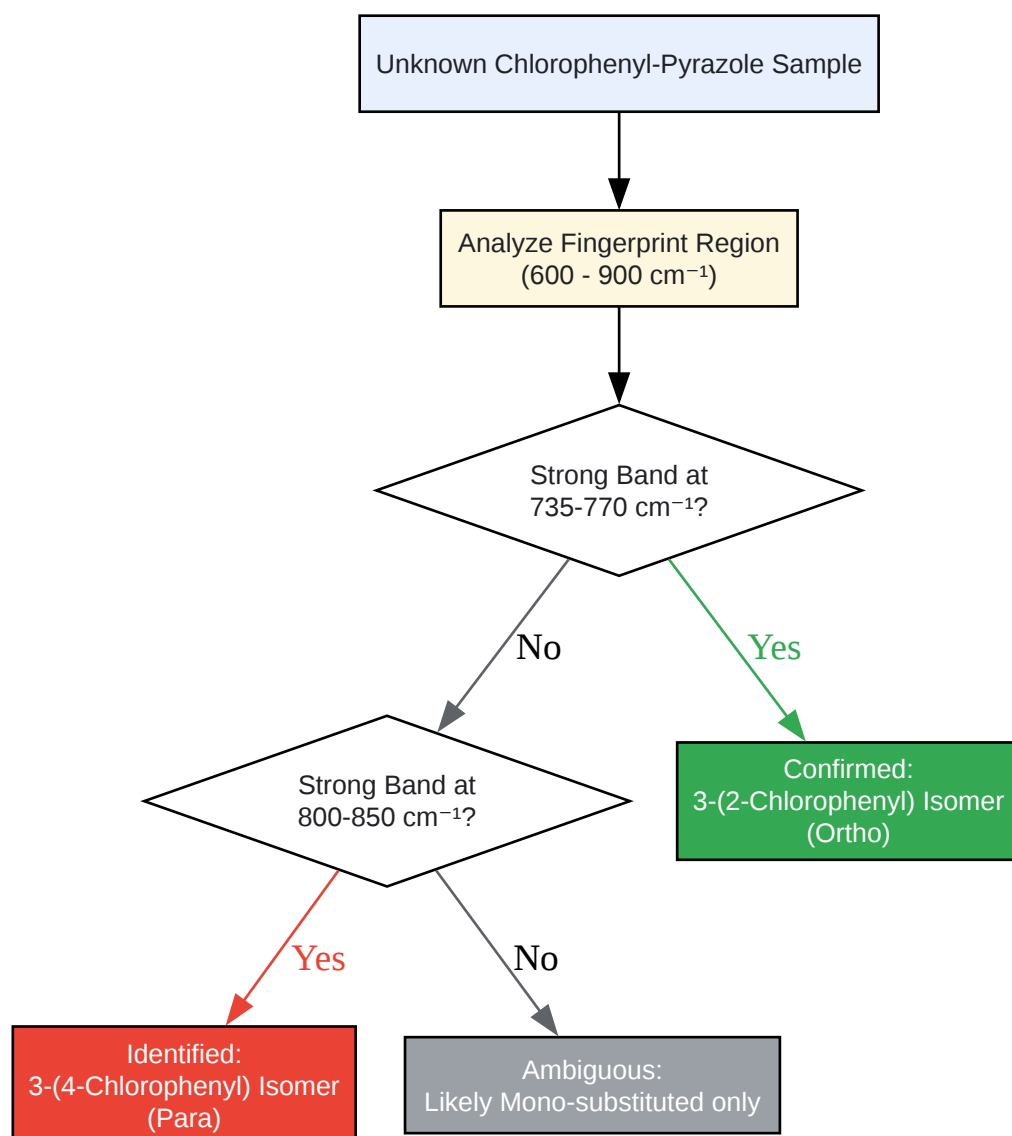


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Caption: Synthesis monitoring logic. The disappearance of the C=O stretch is the primary indicator of successful cyclization.

Diagram 2: Isomer Differentiation Logic

A decision tree for distinguishing the 2-chloro isomer from the 4-chloro alternative.



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Caption: Spectral logic tree for differentiating ortho-chloro (target) from para-chloro (impurity/alternative) isomers.

Experimental Protocol: Synthesis & Sample Preparation

To replicate the spectral data described above, follow this standardized protocol. This ensures the sample is in the correct physical state (tautomer) for comparison.

Step 1: Synthesis (Claisen-Schmidt & Cyclization)

- Chalcone Formation: React 2-chlorobenzaldehyde with acetophenone in ethanolic NaOH. Stir at RT for 6-12h. Precipitate with ice water.[\[1\]](#)
- Cyclization: Dissolve the chalcone (0.01 mol) in ethanol (20 mL). Add Hydrazine Hydrate (0.02 mol). Reflux for 6–8 hours.
- Monitoring: Spot TLC. Critical: Take an aliquot after 4h, dry, and run IR. If 1660 cm^{-1} peak persists, continue reflux.

Step 2: Purification

- Cool the reaction mixture; pour into crushed ice.
- Filter the solid precipitate.
- Recrystallization: Use hot ethanol or an acetic acid/water mix. This removes unreacted hydrazine and oligomers that cause spectral noise.

Step 3: FTIR Sample Preparation (KBr Pellet)

- Ratio: Mix 1 mg of dry sample with 100 mg of spectroscopic-grade KBr.
- Grinding: Grind in an agate mortar until a fine, uniform powder is achieved (prevents scattering/Christiansen effect).
- Compression: Press at 10 tons for 2 minutes to form a transparent pellet.
- Measurement: Scan from 4000 to 400 cm^{-1} (Resolution: 4 cm^{-1} , Scans: 16).

References

- Comparison of Pyrazole Synthesis & Characterization
 - Title: Pharmacological Evaluation and Computational Insights into Two Pyrazole Deriv
 - Source: Bangladesh J. Pharmacol. (via Banglajol)
 - URL:[\[Link\]](#)
 - Relevance: Provides baseline IR data for chlorophenyl-pyrazoles (C=N at 1589 , C-Cl

- Aromatic Substitution Patterns (Ortho vs. Para)
 - Title: Infrared Spectra of Some Common Functional Groups (Substituted Benzenes).
 - Source: Chemistry LibreTexts
 - URL:[[Link](#)]
 - Relevance: Authoritative source for 1,2-disubstituted (750 cm^{-1}) vs 1,4-disubstituted ($800+$ cm^{-1}) benzene bending modes.
- Synthesis of 3,5-Diphenylpyrazole Derivatives
 - Title: Synthesis and Pharmacological Activities of Pyrazole Deriv
 - Source: Molecules (MDPI)
 - URL:[[Link](#)]
 - Relevance: Reviews the general synthetic pathways and biological importance of the 3,5-diphenylpyrazole scaffold.

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Sources

- [1. Synthesis, IR Spectra, Crystal Structure and DFT Studies on 1-Acetyl-3-\(4-Chlorophenyl\)-5-\(4-Methylphenyl\)-2-Pyrazoline - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
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